

## Essential Safety and Logistical Information for Handling Butylcycloheptylprodigiosin

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Compound of Interest		
Compound Name:	Butylcycloheptylprodigiosin	
Cat. No.:	B15562521	Get Quote

Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data is currently available for **Butylcycloheptylprodigiosin**. Research suggests that **Butylcycloheptylprodigiosin** may not be a naturally occurring compound but rather an isomer of streptorubin B. Therefore, the following safety and handling guidelines are based on the known properties of the broader prodigiosin family of compounds and general best practices for handling potentially cytotoxic and uncharacterized chemical agents. All researchers must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals. It outlines procedural, step-by-step guidance for the safe handling and disposal of **Butylcycloheptylprodigiosin** and related prodiginine compounds.

## Hazard Assessment and Personal Protective Equipment

Prodigiosins have demonstrated a range of biological activities, including immunosuppressive and anti-tumor properties, indicating potential cytotoxicity. As the specific hazards of **Butylcycloheptylprodigiosin** are unknown, it must be handled as a potentially hazardous substance. The consistent and correct use of Personal Protective Equipment (PPE) is mandatory to prevent exposure.



Table 1: Recommended Personal Protective Equipment (PPE)

Equipment	Specifications	Rationale
Gloves	Chemical-resistant nitrile or neoprene gloves.	To prevent skin contact.  Prodigiosins are pigmented, making any contamination readily visible.
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles.	To protect eyes from splashes of solutions containing the compound.
Lab Coat	A standard or disposable lab coat.	To protect personal clothing from contamination.
Respiratory Protection	Not generally required when handling small quantities in a well-ventilated area or a chemical fume hood. If there is a risk of aerosol generation, a NIOSH-approved respirator may be necessary.	To prevent inhalation of any aerosolized particles.

# Quantitative Data for Prodigiosin (as a surrogate for Butylcycloheptylprodigiosin)

Due to the lack of specific data for **Butylcycloheptylprodigiosin**, the following table summarizes available quantitative information for the closely related and well-studied compound, prodigiosin.

Table 2: Physical, Chemical, and Toxicological Properties of Prodigiosin



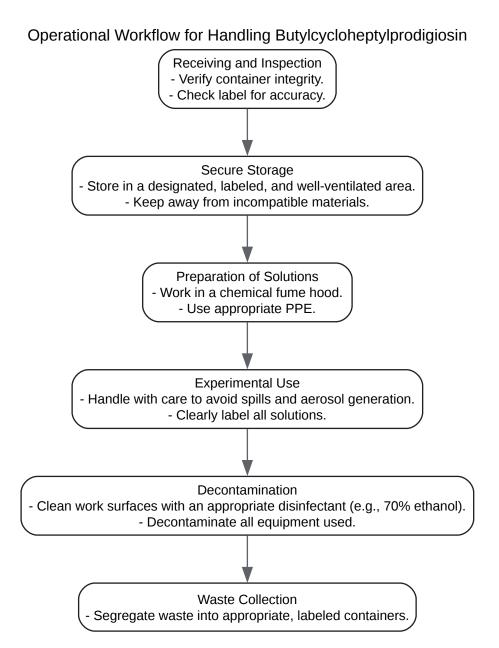
Property	Value	Source
Molecular Formula	C20H25N3O	N/A
Molecular Weight	323.43 g/mol	N/A
Appearance	Red to dark red powder	N/A
Solubility	Soluble in acetonitrile, methanol, chloroform, and DMSO. Insoluble in water.	N/A
LD50 (Intraperitoneal, mouse)	18 mg/kg	N/A
IC <sub>50</sub> (various cancer cell lines)	Ranges from 0.62 to 17.00 μg/mL	N/A

Note: LD<sub>50</sub> (Lethal Dose, 50%) is the dose required to kill half the members of a tested population. IC<sub>50</sub> (half maximal inhibitory concentration) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

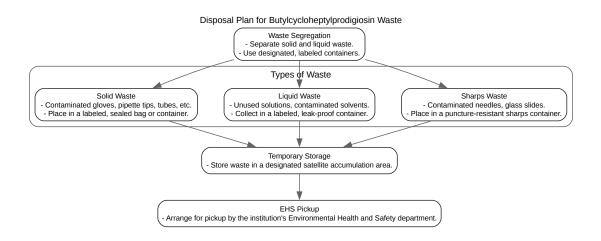
### **Operational Plan for Safe Handling**

A systematic approach to handling **Butylcycloheptylprodigiosin** is essential to minimize risk. The following workflow outlines the key steps from receiving the compound to its use in experimental procedures.









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